

A Comparative Performance Analysis: Benzyl Octyl Adipate vs. Phthalate-Based Plasticizers

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Compound of Interest

Compound Name: *Benzyl octyl adipate*

Cat. No.: *B044164*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison with Supporting Experimental Data

The selection of a plasticizer is a critical decision in the formulation of polymeric materials, profoundly influencing their performance, safety, and regulatory compliance. For decades, phthalate-based plasticizers, such as Di(2-ethylhexyl) phthalate (DEHP) and Diisononyl phthalate (DINP), have been the industry standard due to their cost-effectiveness and versatile performance. However, mounting concerns over their potential health risks, particularly as endocrine disruptors, have spurred the development and adoption of safer alternatives. Among these, **Benzyl octyl adipate** (BOA) has emerged as a promising non-phthalate plasticizer.

This guide provides a comprehensive, data-driven comparison of **Benzyl octyl adipate** and common phthalate-based plasticizers. It objectively evaluates their performance based on key experimental metrics, details the methodologies for these assessments, and visualizes the toxicological pathways of concern.

Physicochemical Properties

A fundamental understanding of the physical and chemical properties of BOA and representative phthalates is essential for formulators.

Property	Benzyl Octyl Adipate (BOA)	Di(2-ethylhexyl) phthalate (DEHP)	Diisononyl phthalate (DINP)
Chemical Formula	C ₂₁ H ₃₂ O ₄	C ₂₄ H ₃₈ O ₄	C ₂₆ H ₄₂ O ₄
Molecular Weight	348.48 g/mol	390.56 g/mol	418.6 g/mol
Appearance	Colorless to light yellow liquid	Colorless, viscous liquid	Clear, oily liquid
CAS Number	3089-55-2	117-81-7	28553-12-0

Performance in Polymer Formulations

The efficacy of a plasticizer is determined by its impact on the mechanical and thermal properties of the polymer matrix and its permanence within that matrix. While direct comparative studies on BOA are limited, data from other adipate esters like Dioctyl adipate (DOA) and benzyl esters provide valuable insights into its expected performance relative to phthalates. Adipate plasticizers are particularly valued for imparting excellent low-temperature flexibility.[1]

Mechanical Properties

The following table summarizes typical mechanical properties of flexible PVC formulations containing an adipate (DOA as a proxy for BOA) versus a phthalate (DEHP). It is important to note that these values are representative and can vary based on the specific formulation and processing conditions.[2]

Property	PVC with Adipate (DOA)	PVC with Phthalate (DEHP)	Test Method
Tensile Strength	Lower	Higher	ASTM D882
Elongation at Break	Higher	Lower	ASTM D882
Modulus of Elasticity	Lower	Higher	ASTM D882

Thermal Stability

Thermogravimetric analysis (TGA) is used to assess the thermal stability of plasticizers by measuring weight loss as a function of temperature. Higher decomposition temperatures indicate greater thermal stability.

Plasticizer	Onset of Decomposition (°C)	Test Method
Adipate Esters (representative)	~200-250	ASTM E1131
DEHP	~250-300	ASTM E1131
DINP	~270-320	ASTM E1131

Migration Resistance

Plasticizer migration, or leaching, is a critical factor, especially for applications in medical devices and food contact materials. Lower migration is desirable for product safety and longevity. Migration is influenced by the plasticizer's molecular weight and its compatibility with the polymer matrix.

Plasticizer Type	Migration Potential	Test Method
Adipates (e.g., DOA)	Generally lower than DEHP in many applications[2]	ASTM D1239
DEHP	Higher due to lower molecular weight compared to other phthalates	ASTM D1239
DINP	Lower than DEHP due to higher molecular weight	ASTM D1239

Experimental Protocols

Thermogravimetric Analysis (TGA) for Thermal Stability

This protocol is based on the principles of ASTM E1131.[3]

Objective: To determine the thermal stability and decomposition profile of a plasticizer.

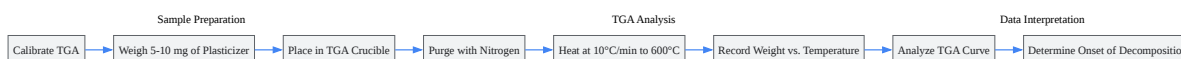
Apparatus:

- Thermogravimetric analyzer
- Sample pans (e.g., platinum, aluminum)
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Calibration: Calibrate the TGA instrument for mass and temperature.
- Sample Preparation: Accurately weigh 5-10 mg of the plasticizer sample into a tared TGA crucible.
- Furnace Purging: Place the crucible in the TGA furnace and purge with nitrogen at a constant flow rate (e.g., 20-50 mL/min) to prevent oxidation.
- Heating Program: Heat the sample from ambient temperature to a final temperature (e.g., 600 °C) at a constant heating rate (e.g., 10 °C/min).
- Data Acquisition: Continuously record the sample weight as a function of temperature.

Data Analysis: The resulting TGA curve (weight % vs. temperature) is analyzed to determine the onset of decomposition temperature.



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TGA Experimental Workflow

Solvent Extraction for Migration Analysis (Based on ASTM D1239)

This protocol provides a method to assess the tendency of a plasticizer to migrate from a polymer into a liquid.^{[4][5][6][7]}

Objective: To quantify the amount of plasticizer that leaches from a polymer sample into a solvent.

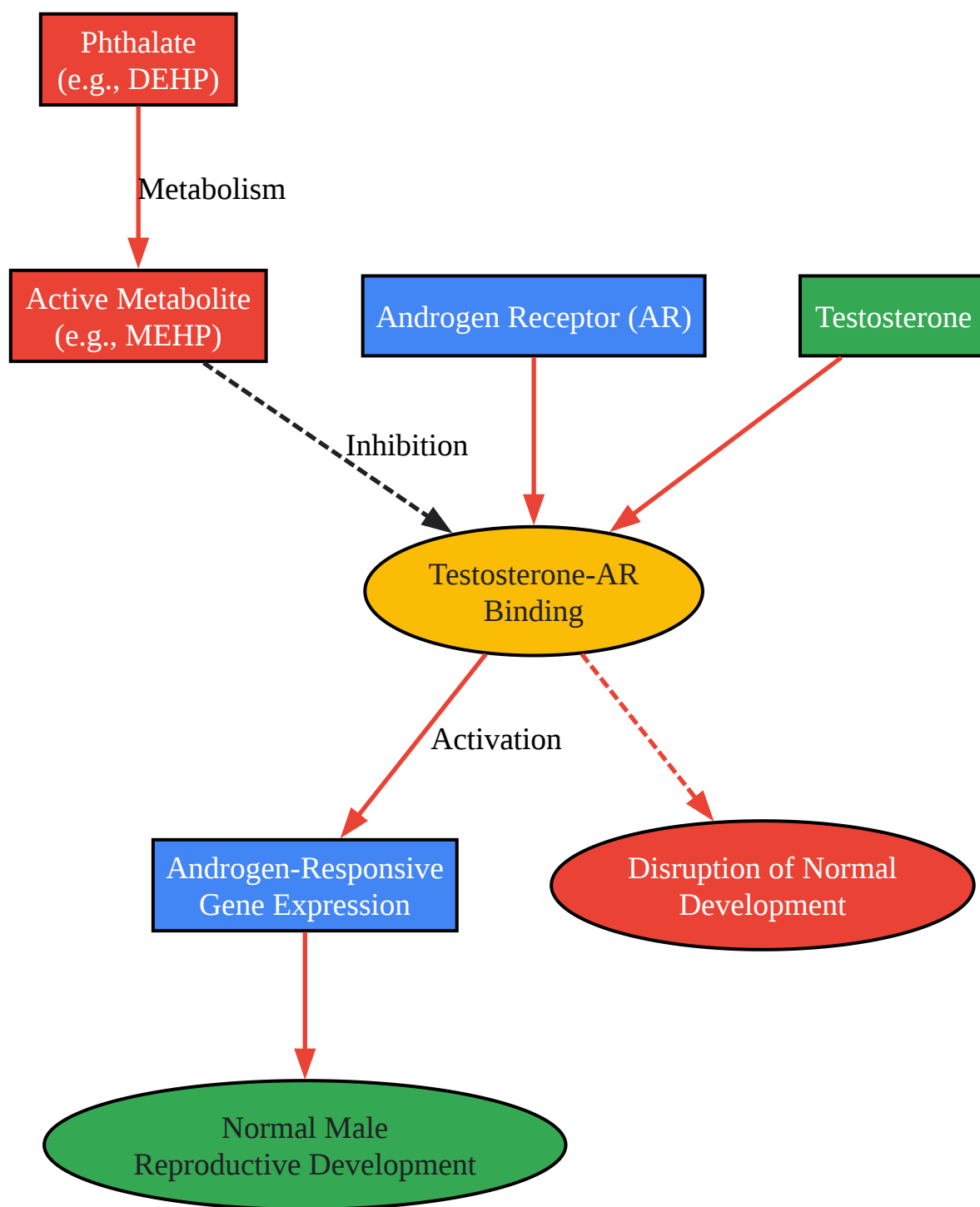
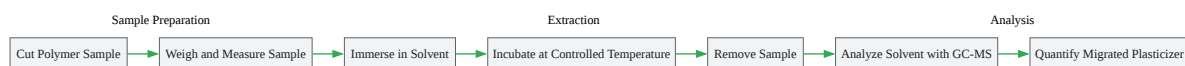
Apparatus:

- Glass extraction vessels
- Analytical balance
- Gas Chromatograph-Mass Spectrometer (GC-MS)
- Standard solutions of the plasticizer in the extraction solvent

Procedure:

- **Sample Preparation:** Cut the plasticized polymer film into samples of a precise size and record their weight and surface area.
- **Immersion:** Place each sample into a glass extraction vessel and add a specified volume of the extraction solvent, ensuring the sample is fully submerged.
- **Incubation:** Seal the vessels and place them in a temperature-controlled environment for a defined period (e.g., 24 hours at 40°C).
- **Extraction:** After incubation, remove the polymer sample.
- **Analysis:** Analyze the extraction solvent using GC-MS to quantify the concentration of the migrated plasticizer.

Data Analysis: Quantify the amount of plasticizer that has leached into the solvent, typically expressed as mass of plasticizer per unit area of the polymer sample or as a percentage of the initial plasticizer content.



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